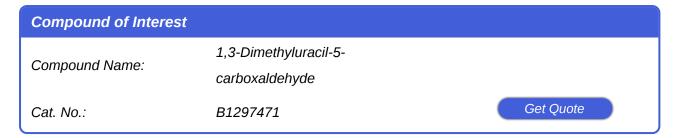


Application Note: High-Purity 1,3-Dimethyluracil-5-carboxaldehyde via Recrystallization

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This application note provides a detailed protocol for the purification of **1,3-Dimethyluracil-5-carboxaldehyde** by recrystallization. This method is effective in removing impurities generated during synthesis, yielding a product of high purity suitable for downstream applications in research and drug development. The protocol herein describes a straightforward and reproducible procedure using methanol as the recrystallization solvent.

Introduction

1,3-Dimethyluracil-5-carboxaldehyde is a key intermediate in the synthesis of various heterocyclic compounds, including potential therapeutic agents. The purity of this aldehyde is critical for the successful synthesis of target molecules and for obtaining reliable biological data. While commercially available with a purity of around 98%[1], synthetic preparations often contain side-products and unreacted starting materials. Recrystallization is a robust and scalable method for purifying solid organic compounds, making it an ideal choice for enhancing the purity of **1,3-Dimethyluracil-5-carboxaldehyde**. This document outlines a detailed experimental protocol for this purification process.

Data Presentation



The following table summarizes the expected results from the recrystallization of **1,3- Dimethyluracil-5-carboxaldehyde**, demonstrating a significant improvement in purity with a good recovery yield.

Parameter	Before Recrystallization	After Recrystallization
Appearance	Off-white to light yellow powder	White crystalline solid
Purity (by HPLC)	~97.5%	≥99.5%
Recovery Yield	N/A	85-95%
Melting Point	138-141°C	142-144°C

Experimental Protocol

This protocol details the recrystallization of **1,3-Dimethyluracil-5-carboxaldehyde** from methanol. For other substituted pyrimidine-5-carboxaldehydes, solvent screening may be necessary, with ethanol also being a potential candidate.[2]

Materials and Equipment:

- Crude 1,3-Dimethyluracil-5-carboxaldehyde
- Methanol (ACS grade or higher)
- Erlenmeyer flasks
- Hot plate with magnetic stirring capabilities
- · Magnetic stir bar
- Buchner funnel and flask
- Vacuum source
- Filter paper
- Spatula



Drying oven or vacuum desiccator

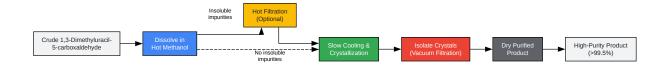
Procedure:

- Dissolution: Place the crude **1,3-Dimethyluracil-5-carboxaldehyde** in an Erlenmeyer flask equipped with a magnetic stir bar. For every 1 gram of crude material, add approximately 10-15 mL of methanol.
- Heating: Gently heat the mixture on a hot plate with constant stirring. Bring the solvent to a gentle boil. Continue to add small portions of methanol until all the solid has dissolved. Avoid adding an excessive amount of solvent to ensure a good recovery yield.
- Hot Filtration (Optional): If insoluble impurities are present, perform a hot gravity filtration to remove them. This step should be done quickly to prevent premature crystallization.
- Cooling and Crystallization: Remove the flask from the hot plate and allow it to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals. Once at room temperature, place the flask in an ice bath for at least 30 minutes to maximize crystal formation.
- Isolation of Crystals: Collect the crystals by vacuum filtration using a Buchner funnel. Wash the crystals with a small amount of ice-cold methanol to remove any remaining soluble impurities.
- Drying: Dry the purified crystals under vacuum or in a drying oven at a temperature below the melting point (e.g., 50-60°C) until a constant weight is achieved.

Workflow Diagram

The following diagram illustrates the key steps in the purification of **1,3-Dimethyluracil-5-carboxaldehyde** by recrystallization.





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Caption: Recrystallization workflow for **1,3-Dimethyluracil-5-carboxaldehyde**.

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Methanol is flammable and toxic. Avoid inhalation, ingestion, and skin contact.
- Use caution when working with hot solvents and glassware.

This application note provides a foundational method for the purification of **1,3-Dimethyluracil-5-carboxaldehyde**. Optimization of solvent volume and cooling rates may be necessary depending on the scale of the purification and the initial purity of the crude material.

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